

# Application Notes: Forensic Analysis of Fibers Dyed with Acid Brown Dyes

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## Compound of Interest

Compound Name: Acid Brown 5

Cat. No.: B12383783

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## Introduction

Acid dyes are a class of anionic dyes primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1] In forensic science, the analysis of dyed fibers is crucial for establishing links between suspects, victims, and crime scenes.[2] The identification of the specific dye on a fiber can provide significant evidentiary value. This document outlines the application and protocols for the forensic analysis of fibers dyed with acid brown dyes, with a focus on providing a framework for the examination of such evidence. Due to the limited specific forensic data available for "**Acid Brown 5**," this document will refer to general procedures for acid dyes and utilize data from representative brown acid dyes where applicable.

## Chemical Properties of Representative Brown Acid Dyes

The selection of an appropriate analytical strategy is informed by the chemical properties of the dye in question. Below is a summary of the properties of C.I. **Acid Brown 5** and other representative brown acid dyes.

Property	C.I. Acid Brown 5[3]	C.I. Acid Brown 14[4][5]	C.I. Acid Brown 434
C.I. Name	Acid Brown 5	Acid Brown 14	Acid Brown 434
C.I. Number	20095	20195	Not consistently available
CAS Number	5850-05-5	5850-16-8	126851-40-9
Chemical Class	Double Azo	Double Azo	Azo Fe Complex
Molecular Formula	C <sub>26</sub> H <sub>18</sub> Na <sub>2</sub> O <sub>6</sub> S <sub>2</sub>	C <sub>26</sub> H <sub>16</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	C <sub>22</sub> H <sub>13</sub> FeN <sub>6</sub> NaO <sub>11</sub> S
Molecular Weight	620.57 g/mol	622.54 g/mol	648.3 g/mol
Appearance	Red-light brown powder	Red-brown powder	Brown powder
Hue	Reddish Brown	Reddish Brown	Reddish Brown
Solubility in Water	Soluble	1.55 g/L at 20°C	45 g/L at 60°C

## Forensic Analysis Workflow

The forensic analysis of a fiber dyed with an acid brown dye typically follows a multi-step process, beginning with non-destructive techniques and progressing to more discriminative, and often destructive, methods.

## Experimental Protocols

The following protocols are generalized for the forensic analysis of fibers dyed with acid brown dyes.

### 1. Microscopic Examination

- Objective: To document the physical characteristics of the fiber.
- Protocol:
  - Examine the fiber using a comparison microscope.

- Document properties such as color, diameter, cross-sectional shape, and the presence of any delustrant particles.
- Compare the questioned fiber with any known fiber samples.

## 2. Microspectrophotometry (MSP)

- Objective: To obtain the visible absorption spectrum of the dye on the fiber.
- Protocol:
  - Mount a single fiber on a microscope slide.
  - Acquire the absorption spectrum in the visible range (typically 400-700 nm) using a microspectrophotometer.
  - Compare the spectrum of the questioned fiber to that of known samples.

## 3. Dye Extraction

- Objective: To remove the dye from the fiber for further analysis.
- Protocol:
  - Place a small fiber segment (typically a few millimeters) into a micro-vial.
  - Add a suitable extraction solvent. A common solvent for acid dyes on nylon is a mixture of pyridine and water (e.g., 1:1 v/v).
  - Heat the vial at a controlled temperature (e.g., 80-100°C) for a specified time (e.g., 20-60 minutes) to facilitate extraction.
  - Carefully remove the fiber from the extract.
  - The extract is now ready for chromatographic analysis.

## 4. Thin-Layer Chromatography (TLC)

- Objective: To separate the components of the extracted dye.

- Protocol:
  - Spot the dye extract onto a TLC plate.
  - Develop the plate in a suitable solvent system.
  - Visualize the separated dye components and calculate their R<sub>f</sub> values.
  - Compare the results with those of known dye standards.

#### 5. High-Performance Liquid Chromatography (HPLC)

- Objective: To obtain a detailed chemical profile of the dye.
- Protocol:
  - Inject the dye extract into an HPLC system equipped with a suitable column (e.g., C18).
  - Elute the dye components using a gradient of solvents.
  - Detect the separated components using a photodiode array (PDA) detector to obtain their absorption spectra.
  - Compare the retention times and spectra with those of known standards.

#### Illustrative Performance Data of Brown Acid Dyes in Textile Dyeing

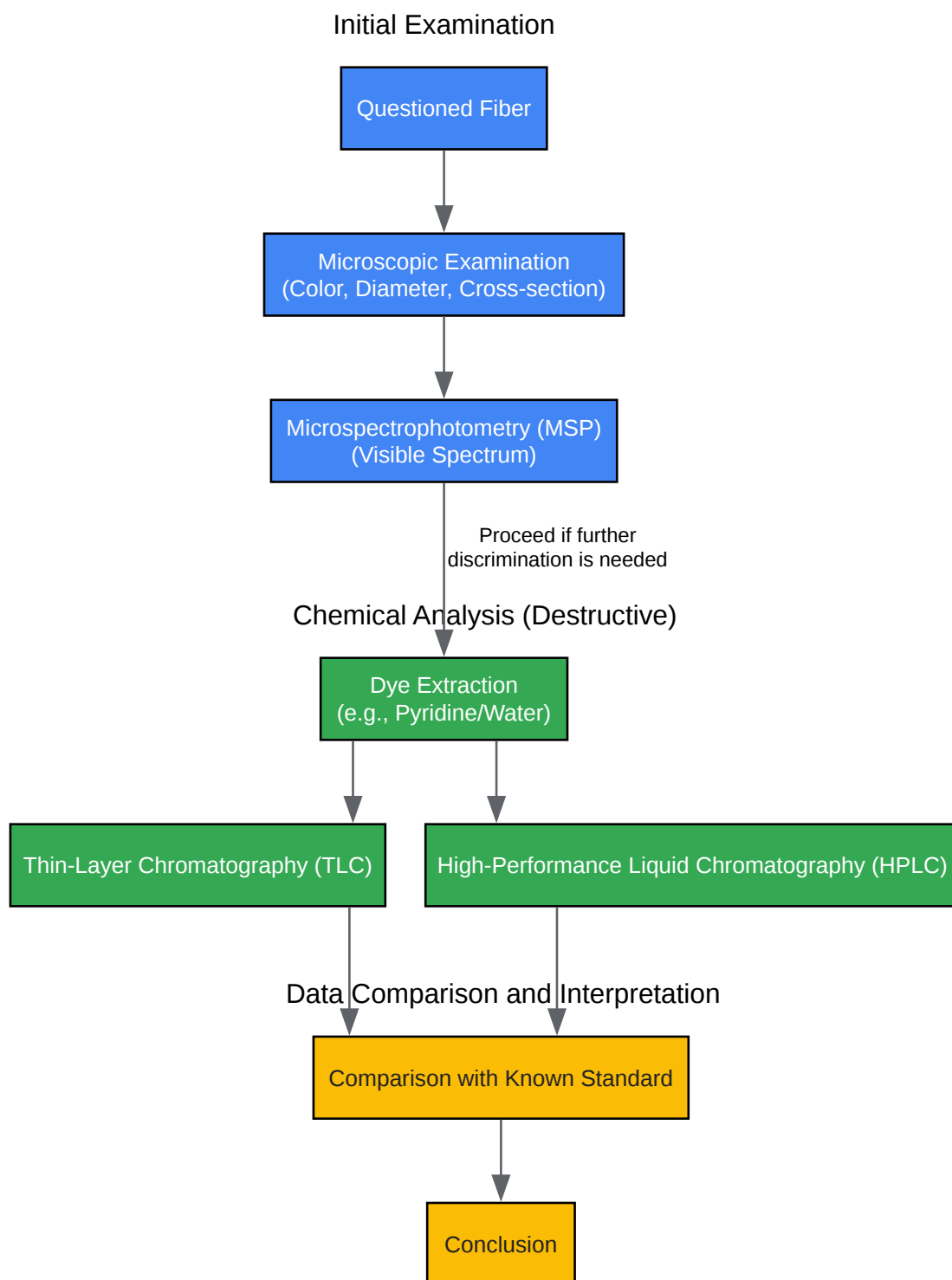
While not direct forensic data, the performance of dyes in textile applications, such as fastness, can be a point of comparison.

Performance Indicator	Acid Brown 14	Acid Brown 434
Light Fastness	Moderate	Good to Excellent
Wash Fastness (Color Alteration)	Good	Moderate
Perspiration Fastness (Color Alteration)	Good	Moderate

Note: Fastness is typically rated on a scale of 1 to 5, with 5 being the best.

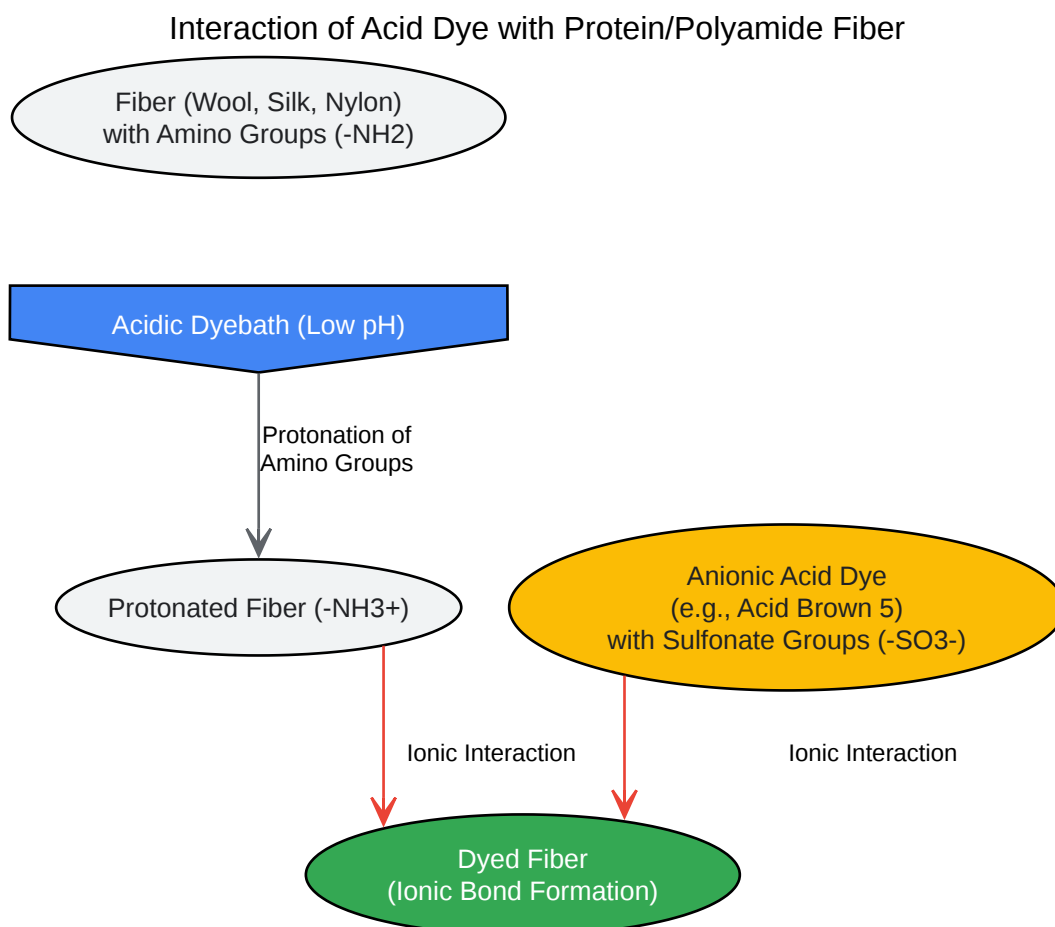
## Visualizations

### Forensic Analysis Workflow for Acid Brown Dyed Fibers



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Caption: Workflow for the forensic analysis of acid brown dyed fibers.



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Caption: Ionic interaction between an acid dye and a fiber.

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